

# Personal protective equipment for handling 12-Tridecenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 12-Tridecenol

Cat. No.: B8223196

[Get Quote](#)

## Essential Safety and Handling Guide for 12-Tridecenol

Disclaimer: A specific Safety Data Sheet (SDS) for **12-Tridecenol** (CAS No. 16339-75-6) is not publicly available. The following guidance is based on the known hazards of structurally similar compounds, namely 1-Tridecanol (CAS No. 112-70-9) and n-Tridecane (CAS No. 629-50-5). It is imperative to handle **12-Tridecenol** with caution and to conduct a thorough risk assessment before use.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **12-Tridecenol**. The procedural, step-by-step guidance herein is designed to directly answer specific operational questions, ensuring safe laboratory practices.

## Hazard Identification and Analogue Data

Based on its analogues, **12-Tridecenol** should be treated as a substance that may cause skin and serious eye irritation.<sup>[1][2]</sup> Like similar long-chain hydrocarbons, it may be a combustible liquid and potentially fatal if swallowed and enters the airways due to aspiration hazard.<sup>[3][4]</sup>

### Quantitative Data from Analogue Compounds

Property	1-Tridecanol	n-Tridecane
Physical State	Low Melting Point Solid or Liquid	Liquid
Appearance	White solid	Colorless
CAS Number	112-70-9	629-50-5
Molecular Formula	C <sub>13</sub> H <sub>28</sub> O	C <sub>13</sub> H <sub>28</sub>
Molecular Weight	200.36 g/mol	184.36 g/mol
Boiling Point	155-156 °C	234 °C @ 760 mmHg[3]
Melting Point	29-34 °C	-5 to -4 °C[3]
Flash Point	> 113 °C (> 235 °F) - closed cup[5]	79 °C (174.2 °F) - closed cup[3]
Oral LD50 (Rat)	17200 mg/kg[1]	Not available
Dermal LD50 (Rabbit)	5600 mg/kg[2]	Not available

## Personal Protective Equipment (PPE) and Engineering Controls

A multi-layered approach to safety, incorporating engineering controls and personal protective equipment, is crucial for minimizing exposure.

### Engineering Controls

- Ventilation: Always handle **12-Tridecenol** in a well-ventilated area. For procedures that may generate aerosols or vapors, a chemical fume hood is required.[1][6]
- Safety Stations: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[7][8]

### Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield. Standard safety glasses do not provide adequate protection against splashes.[2][7]
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves, such as nitrile or butyl rubber.[9] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[4] Contaminated gloves should be disposed of as hazardous waste.
  - Lab Coat/Apron: A long-sleeved lab coat or a chemical-resistant apron is mandatory to protect against skin exposure.[6]
- Respiratory Protection: If working outside a fume hood where vapors may be generated, use a NIOSH/MSHA-approved respirator.[7]
- Footwear: Wear closed-toe shoes to protect against spills.[10]

## Operational and Disposal Plans: A Step-by-Step Guide

Follow these procedural steps for the safe handling and disposal of **12-Tridecenol**.

### Experimental Protocol: Safe Handling Workflow

- Preparation and Planning:
  - Review this guide and the SDS for any other chemicals involved in the procedure.
  - Ensure all necessary PPE is available and in good condition.
  - Verify that the fume hood, eyewash station, and safety shower are operational.
  - Minimize the quantity of **12-Tridecenol** at the workstation.[10]
- Handling and Use:
  - Don all required PPE before handling the chemical.

- Conduct all transfers and manipulations of **12-Tridecenol** within a chemical fume hood to minimize inhalation exposure.[\[6\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Keep away from heat, sparks, and open flames, as the compound is likely combustible.[\[3\]](#)  
[\[10\]](#)
- Post-Experiment:
  - Wash hands thoroughly with soap and water after handling is complete.[\[1\]](#)
  - Decontaminate the work surface.
  - Remove PPE in the correct order to avoid cross-contamination.

## Disposal Plan

- Waste Collection: Collect all **12-Tridecenol** waste, including contaminated consumables (e.g., gloves, absorbent pads), in a designated, properly labeled, and sealed hazardous waste container.[\[10\]](#)[\[11\]](#)
- Waste Segregation: Store flammable liquid waste separately from incompatible materials like strong oxidizing agents.[\[11\]](#)
- Disposal Method: Do NOT dispose of **12-Tridecenol** down the drain.[\[10\]](#)[\[11\]](#) Arrange for disposal through your institution's environmental health and safety (EH&S) office as hazardous chemical waste.[\[12\]](#)

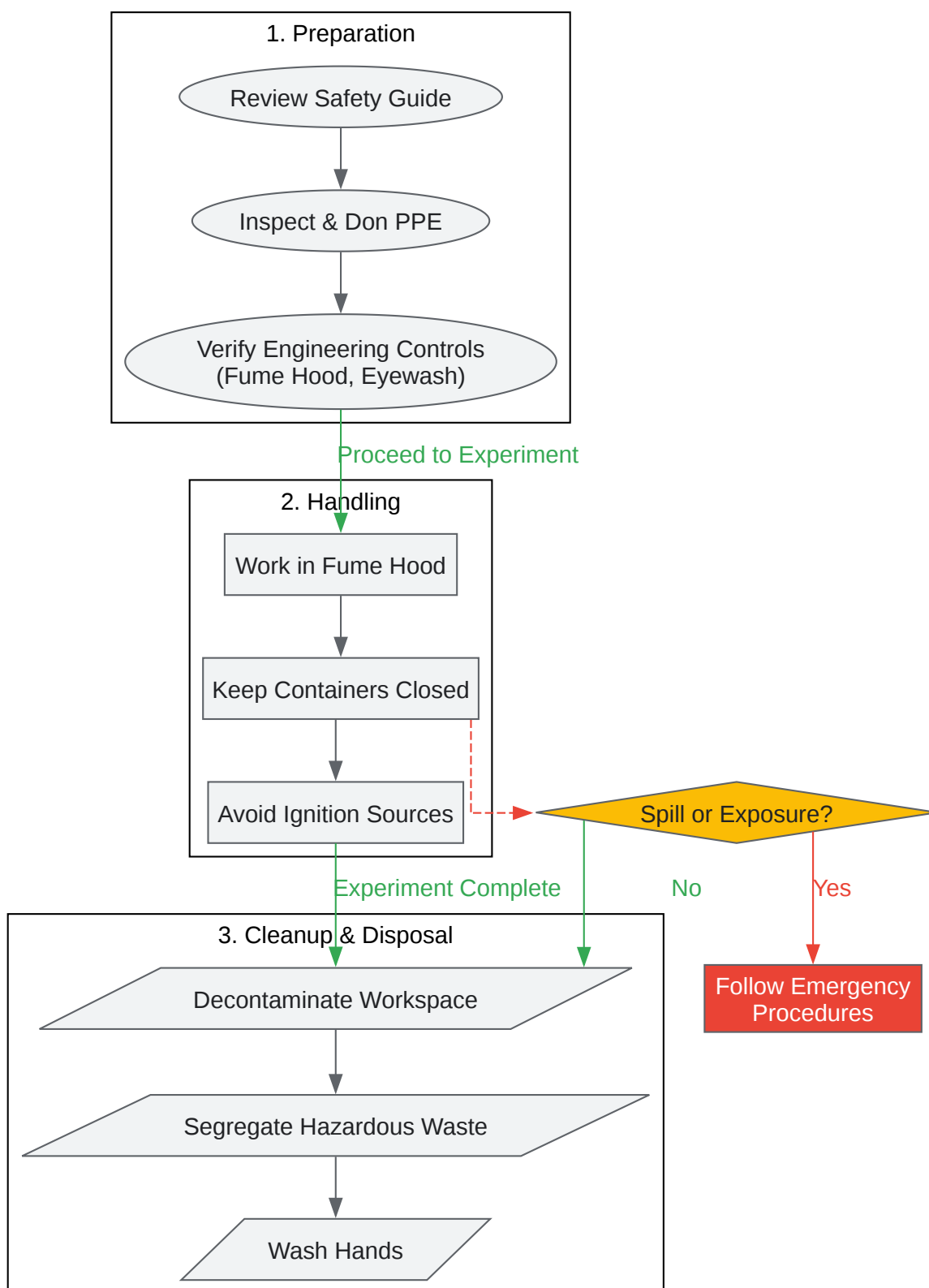
## Spill and Emergency Procedures

- Minor Spill (in a fume hood):
  - Alert others in the area.
  - Wearing appropriate PPE, absorb the spill with an inert material like sand, vermiculite, or a commercial absorbent pad.[\[12\]](#) Do not use paper towels.[\[12\]](#)

- Collect the absorbent material and any contaminated items into a sealed bag or container.  
[13]
- Label the container as hazardous waste and arrange for disposal.[13]
- Clean the spill area with soap and water.
- Major Spill (outside a fume hood) or Fire:
  - Evacuate the area immediately.
  - If there is a fire, activate the nearest fire alarm and use a CO<sub>2</sub>, dry chemical, or foam extinguisher if you are trained and it is safe to do so.[3]
  - Contact your institution's emergency response team or EH&S.[13]
- Personnel Exposure:
  - Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15-20 minutes at an eyewash station, occasionally lifting the upper and lower eyelids.[1][14]  
Seek immediate medical attention.[1][14]
  - Skin Contact: Remove contaminated clothing immediately.[1] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[7] Seek medical attention if irritation persists.[7]
  - Inhalation: Move the affected person to fresh air at once. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration.[1] Seek immediate medical attention.
  - Ingestion: Do NOT induce vomiting due to the aspiration hazard.[4][7] If the person is conscious and alert, rinse their mouth with water.[1] Seek immediate medical attention.[4][7]

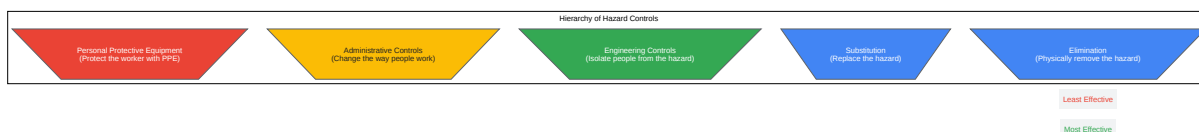
## Visualized Safety Protocols

The following diagrams illustrate key safety workflows and concepts for handling **12-Tridecenol**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **12-Tridecenol**.



[Click to download full resolution via product page](#)

Caption: Hierarchy of Controls for Chemical Safety.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- 2. [tcichemicals.com](http://tcichemicals.com) [tcichemicals.com]
- 3. [fishersci.com](http://fishersci.com) [fishersci.com]
- 4. [cdhfinechemical.com](http://cdhfinechemical.com) [cdhfinechemical.com]
- 5. [sds.metasci.ca](http://sds.metasci.ca) [sds.metasci.ca]
- 6. Safer Handling of Alcohol in the Laboratory | NSTA [nsta.org]
- 7. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- 8. [sites.chemengr.ucsb.edu](http://sites.chemengr.ucsb.edu) [sites.chemengr.ucsb.edu]

- 9. xylemtech.com [xylemtech.com]
- 10. hseo.hkust.edu.hk [hseo.hkust.edu.hk]
- 11. ehs.washington.edu [ehs.washington.edu]
- 12. - Division of Research Safety | Illinois [drs.illinois.edu]
- 13. ccny.cuny.edu [ccny.cuny.edu]
- 14. Chemical splash in the eye: First aid - Mayo Clinic [mayoclinic.org]
- To cite this document: BenchChem. [Personal protective equipment for handling 12-Tridecenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8223196#personal-protective-equipment-for-handling-12-tridecenol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)